

Technical Support Center: Purification of 2-Chloro-3-methylaniline

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Compound of Interest

Compound Name: 2-Chloro-3-methylaniline

Cat. No.: B1589733

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This guide provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting advice, and frequently asked questions regarding the vacuum distillation of **2-Chloro-3-methylaniline**.

Frequently Asked Questions (FAQs)

Q1: Why is vacuum distillation the preferred method for purifying **2-Chloro-3-methylaniline**?

A1: **2-Chloro-3-methylaniline** has a high boiling point at atmospheric pressure (approximately 220-245°C)[1][2][3]. Distilling at such high temperatures can lead to decomposition, oxidation, or polymerization of the amine[4][5]. Vacuum distillation lowers the boiling point to a more manageable temperature, preserving the integrity of the compound[6].

Q2: What are the typical impurities found in crude **2-Chloro-3-methylaniline**? A2: Impurities can include unreacted starting materials (e.g., 2-chloro-6-nitrotoluene), by-products from the synthesis, residual solvents, water, and colored polymers or oxidation products that form over time, especially with exposure to air and light[1][7][8].

Q3: What is the expected boiling point of **2-Chloro-3-methylaniline** under vacuum? A3: The boiling point is dependent on the vacuum pressure. A common literature value is in the range of 115-117°C at a pressure of 10 mmHg[3][7]. Always use a nomograph to estimate the boiling point at your specific system pressure.

Q4: My purified **2-Chloro-3-methylaniline** is slightly yellow. Is it pure? A4: Pure anilines are typically colorless but are notoriously prone to slight oxidation, which can impart a pale yellow

color. For most applications, a slightly yellowish tint in the distilled product is considered acceptable, provided analytical data (like NMR or GC-MS) confirms its purity[8].

Q5: How should I store the purified **2-Chloro-3-methylaniline**? A5: To prevent degradation and discoloration, the purified compound should be stored in a tightly sealed amber glass bottle, under an inert atmosphere (e.g., argon or nitrogen), and in a cool, dark place[8].

Data Presentation

Table 1: Physical Properties and Distillation Data for **2-Chloro-3-methylaniline**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ ClN	[1][9]
Molecular Weight	141.60 g/mol	[1][9]
Appearance	Clear yellow to red-brown liquid (crude); Colorless to pale yellow (pure)	[7]
Density (25°C)	~1.185 g/mL	[7]
Melting Point	2°C	[2][3][7]
Boiling Point (Atmospheric)	219.8 - 245°C	[1][2]
Boiling Point (Vacuum)	115-117°C @ 10 mmHg	[3][7]

Experimental Protocol: Vacuum Distillation

This protocol outlines the standard procedure for purifying **2-Chloro-3-methylaniline**.

Materials:

- Crude **2-Chloro-3-methylaniline**
- Boiling chips or a magnetic stir bar
- Round-bottom flask (distilling flask)

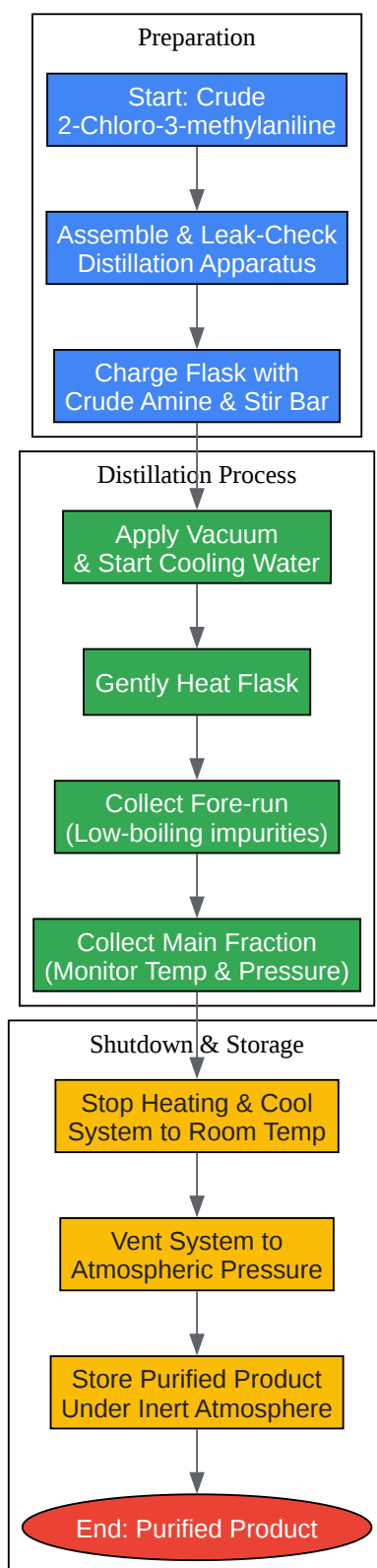
- Short-path distillation head with condenser and thermometer
- Receiving flasks (multiple, pear-shaped recommended)
- Vacuum pump, tubing (thick-walled), and pressure gauge (manometer)
- Heating mantle and stirrer
- Cold trap (recommended, with dry ice/acetone or liquid nitrogen)
- Glassware clamps and stand
- Vacuum grease

Procedure:

- System Preparation: Ensure all glassware is clean, dry, and free of cracks to prevent implosion under vacuum[4].
- Assembly: Assemble the distillation apparatus as shown in the workflow diagram below. Lightly grease all ground-glass joints to ensure an airtight seal[4].
- Charging the Flask: Charge the distilling flask with the crude **2-Chloro-3-methylaniline** (no more than two-thirds full) and add a magnetic stir bar or fresh boiling chips[4].
- Initiate Cooling and Stirring: Start the flow of cold water through the condenser and begin stirring the crude material.
- Apply Vacuum: Close the system to the atmosphere and slowly and carefully apply the vacuum. Monitor the pressure using the manometer. The liquid may bubble as dissolved gases and volatile impurities are removed.
- Heating: Once the target pressure is reached and stable, begin to heat the distilling flask gently with the heating mantle.
- Collect Fractions:

- Fore-run: Collect the first few drops of distillate in a separate receiving flask. This fraction typically contains lower-boiling impurities and residual water.
- Main Fraction: As the vapor temperature rises and stabilizes at the expected boiling point for **2-Chloro-3-methylaniline** at your system's pressure, switch to a clean receiving flask to collect the main product. The pure product should be colorless or pale yellow.
- Final Fraction: As the distillation slows, the temperature may rise or fall, or the distillate may become colored. Stop the distillation at this point to avoid collecting higher-boiling impurities.
- Shutdown: Turn off the heating mantle and allow the system to cool completely. Slowly and carefully vent the system to atmospheric pressure before turning off the vacuum pump. Disassemble the apparatus.

Visualization: Experimental Workflow



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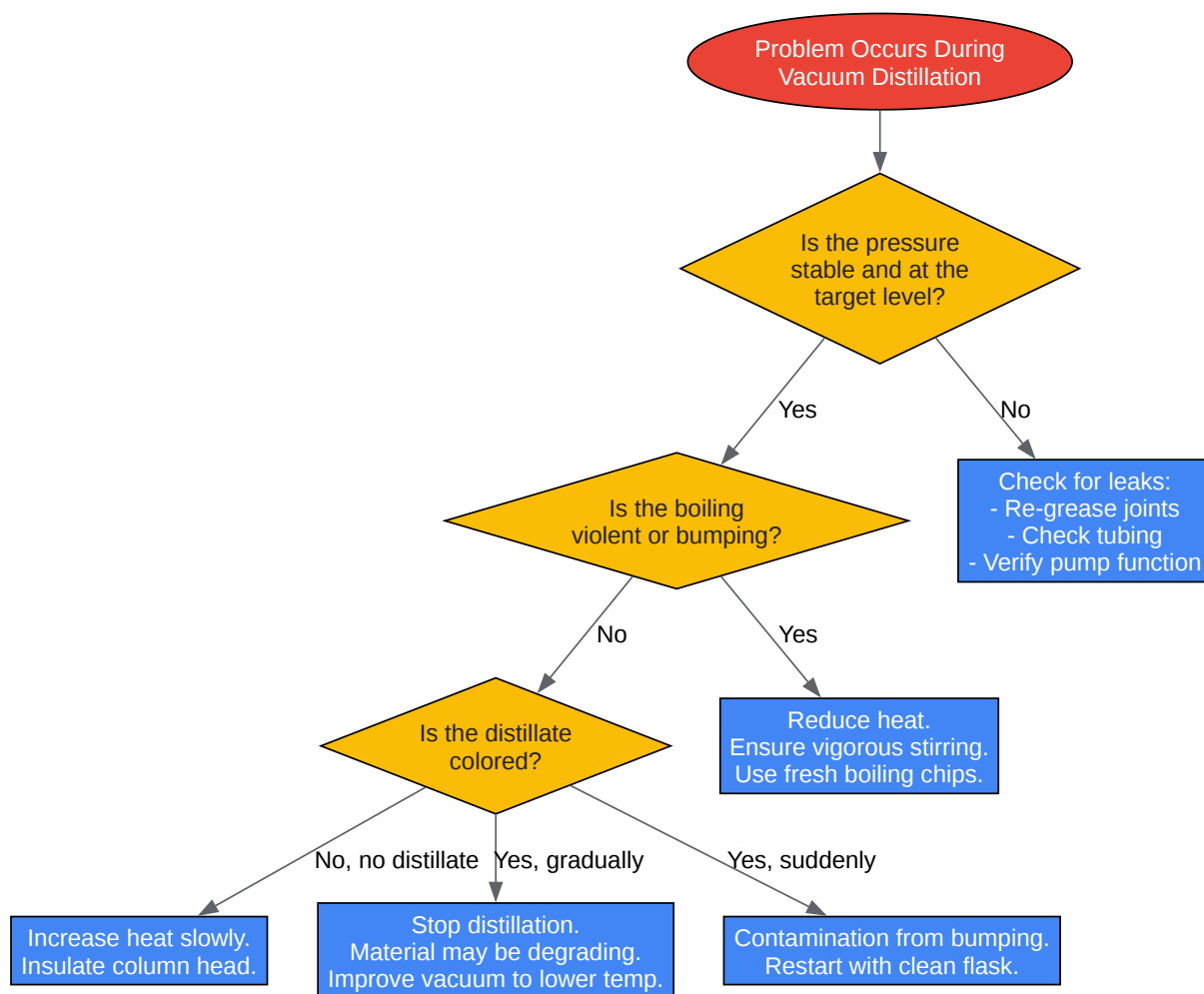
Caption: Workflow for the purification of **2-Chloro-3-methylaniline**.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
No Distillate / Boiling Point Not Reached	1. Vacuum leak in the system. 2. Insufficient heating. 3. Manometer is faulty, indicating a lower pressure than actual.	1. Check all joints and connections for leaks. Re-grease if necessary. Ensure tubing is not collapsed[4]. 2. Gradually increase the heating mantle temperature. Be patient. 3. Verify manometer accuracy or use a different gauge.
Bumping / Uncontrolled Boiling	1. Heating too rapidly. 2. Vacuum applied too quickly. 3. Ineffective stirring or old boiling chips.	1. Reduce heating and allow the liquid to settle before resuming at a slower rate. 2. Always apply vacuum gradually to a stirred, cool liquid[4]. 3. Ensure vigorous stirring or use fresh boiling chips. Never add boiling chips to a hot liquid.
Fluctuating Temperature / Pressure	1. Unstable vacuum pump performance. 2. Inconsistent heating. 3. A leak that opens and closes.	1. Ensure the pump is in good working order and the pump oil is clean. Use a vacuum regulator for precise control[6]. 2. Ensure the heating mantle provides consistent output. Insulate the distillation head with glass wool or foil. 3. Re-check all seals and connections.
Dark or Colored Distillate	1. Distillation temperature is too high, causing decomposition. 2. Crude material was carried over due to severe bumping. 3. Collecting the final fraction	1. Lower the vacuum pressure to allow distillation at a lower temperature. 2. Stop the distillation, cool, and recharge the flask (after cleaning). 3. Ensure smooth boiling. 3. Stop

	containing high-boiling impurities.	the distillation when the temperature changes or the distillate becomes colored.
Product Solidifies in Condenser	1. The melting point of the compound (2°C) is close to the coolant temperature.2. Coolant is flowing too fast or is too cold.	1. This is unlikely for 2-Chloro-3-methylaniline unless using a very cold coolant. If it occurs, stop the coolant flow temporarily to allow the solid to melt and pass through. 2. Use room temperature water or a slower flow rate for the condenser.

Visualization: Troubleshooting Logic



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Caption: Troubleshooting decision tree for vacuum distillation.

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References

- 1. 2-Chloro-3-methylaniline | 29027-17-6 | Benchchem [benchchem.com]
- 2. 2-methyl-3-chloroaniline [stenutz.eu]
- 3. fishersci.com [fishersci.com]
- 4. Purification [chem.rochester.edu]
- 5. sarthaks.com [sarthaks.com]
- 6. Vacuum Distillation issues? | Call Pressure Control Solutions! [pressurecontrolsolutions.com]
- 7. 3-Chloro-2-methylaniline | 87-60-5 [chemicalbook.com]
- 8. Reddit - The heart of the internet [reddit.com]
- 9. 3-Chloro-2-methylaniline | C7H8ClN | CID 6894 - PubChem [pubchem.ncbi.nlm.nih.gov]
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